

Analytical Methods for the Detection and Quantification of Methyl Propyl-L-Tyrosinate

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Compound of Interest

Compound Name: Methyl propyl-L-tyrosinate

CAS No.: 1354449-38-9

Cat. No.: B1465504

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Compound Focus: **Methyl propyl-L-tyrosinate** (CAS: 1354449-38-9)

Executive Summary & Physicochemical Rationale

Methyl propyl-L-tyrosinate (CAS: 1354449-38-9)[1] is a synthetic amino acid derivative characterized by an L-tyrosine backbone modified with a propyl group and a methyl ester. In drug discovery and peptide synthesis, such unnatural amino acid derivatives are critical building blocks. However, their structural features present specific analytical challenges:

- **The Methyl Ester Moiety:** Esters are highly susceptible to chemical hydrolysis at high pH and enzymatic cleavage by non-specific esterases in biological matrices (e.g., plasma, serum).
- **The Chiral Center:** As an L-enantiomer, verifying enantiomeric excess (ee) is mandatory to prevent off-target pharmacological effects caused by D-isomer impurities[2].
- **The Amine and Phenol Groups:** The basic nitrogen allows for highly efficient protonation in positive Electrospray Ionization (ESI+), making LC-MS/MS the gold standard for trace-level

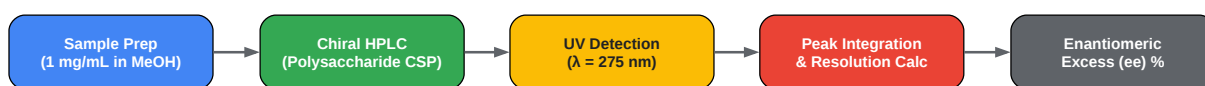
bioanalysis[3]. The aromatic ring provides a strong chromophore for UV detection at ~275 nm.

This application note details two distinct, self-validating analytical workflows: a Chiral HPLC-UV method for batch release and purity profiling, and a UHPLC-MS/MS method for high-sensitivity pharmacokinetic (PK) bioanalysis.

Workflow 1: Enantiomeric Purity Profiling (Chiral HPLC-UV)

Mechanistic Insights

To separate the L- and D-enantiomers of amino acid methyl esters, a chiral stationary phase (CSP) is required. Polysaccharide-derived columns (e.g., Chiralpak IA/ID) or macrocyclic glycopeptide columns (e.g., Astec CHIROBIOTIC T) provide excellent chiral recognition through hydrogen bonding, dipole-dipole interactions, and steric inclusion[2]. Because the compound already possesses a strong UV chromophore (the tyrosine aromatic ring), pre-column derivatization (often required for aliphatic amino acids) is unnecessary, streamlining the workflow[4].



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Fig 1. Chiral HPLC-UV workflow for determining enantiomeric excess of *Methyl propyl-L-tyrosinate*.

Step-by-Step Protocol: Chiral HPLC-UV

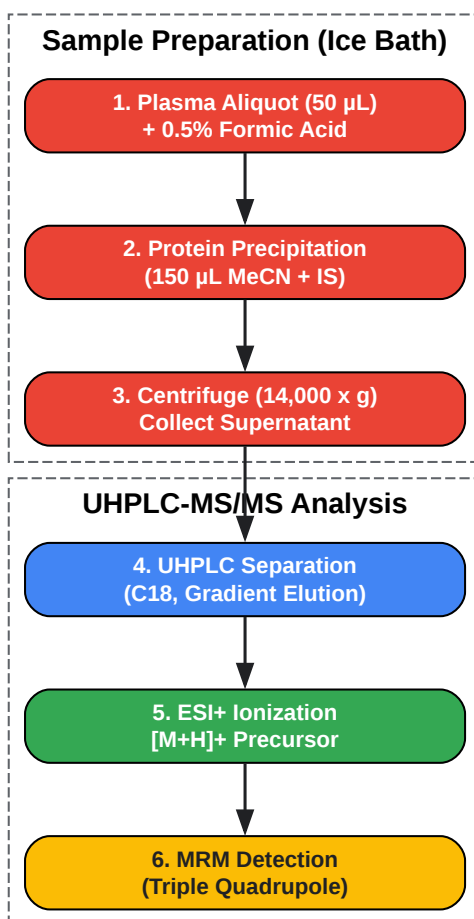
- **Sample Preparation:** Dissolve 1.0 mg of **Methyl propyl-L-tyrosinate** in 1.0 mL of HPLC-grade Methanol to create a stock solution. Dilute to 100 µg/mL using the mobile phase. **Causality:** Methanol ensures complete dissolution without risking ester hydrolysis, which can occur in purely aqueous, unbuffered solutions over time.
- **Column Equilibration:** Install a Chiralpak IA column (250 mm × 4.6 mm, 5 µm). Flush with the mobile phase (Hexane : Isopropanol : Diethylamine = 80 : 20 : 0.1 v/v/v) at 1.0 mL/min for 30 minutes. **Causality:** The addition of 0.1% Diethylamine (DEA) suppresses secondary interactions between the basic amine of the analyte and residual silanols on the silica support, preventing peak tailing.
- **Injection & Detection:** Inject 10 µL of the sample. Monitor absorbance at 275 nm.
- **System Suitability:** Ensure the resolution (Rs) between the L-isomer (major peak) and D-isomer (minor peak) is ≥1.5 .

Workflow 2: High-Sensitivity Bioanalysis (UHPLC-MS/MS)

Mechanistic Insights

When quantifying **Methyl propyl-L-tyrosinate** in biological matrices for pharmacokinetic studies, the primary threat to analytical integrity is ex vivo degradation. Plasma esterases will rapidly hydrolyze the methyl ester to the corresponding carboxylic acid. To create a self-validating protocol, the esterase activity must be quenched immediately upon sample collection using acidification and low temperatures.

For detection, the secondary/primary amine readily accepts a proton in acidic mobile phases, yielding a strong [M+H]⁺ precursor ion (m/z ~238.1) in ESI⁺ mode^[5].



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Fig 2. Bioanalytical LC-MS/MS workflow emphasizing esterase quenching and MRM detection.

Step-by-Step Protocol: Plasma Bioanalysis

- **Matrix Stabilization (Critical Step):** Immediately upon harvesting plasma, add Formic Acid (FA) to a final concentration of 0.5% (v/v) and store on ice. Causality: Lowering the pH below 4.0 denatures plasma esterases, locking the analyte in its esterified form.
- **Protein Precipitation (PPT):** Transfer 50 µL of stabilized plasma to a microcentrifuge tube. Add 150 µL of ice-cold Acetonitrile (containing 10 ng/mL of stable-isotope-labeled internal standard). Vortex for 30 seconds.
- **Extraction:** Centrifuge at 14,000 × g for 10 minutes at 4°C. Transfer 100 µL of the supernatant to an autosampler vial.

- Chromatography: Inject 2 μL onto a sub-2 μm C18 UHPLC column (e.g., Waters Acquity BEH C18, 50 $\times$ 2.1 mm, 1.7 μm).
 - Mobile Phase A: Water + 0.1% FA.
 - Mobile Phase B: Acetonitrile + 0.1% FA.
 - Gradient: 5% B to 95% B over 2.5 minutes. Causality: The 0.1% FA acts as an ion-pairing agent, improving peak shape, and provides the necessary protons for efficient ESI+ ionization[5].
- Mass Spectrometry: Operate the triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Monitor the transition from the $[\text{M}+\text{H}]^+$ precursor to the dominant product ion (typically the loss of the ester group or cleavage at the amine).

Data Presentation & Method Parameters

To ensure rapid method transfer and reproducibility, the critical quantitative parameters for both workflows are summarized below.

Table 1: Chromatographic and Mass Spectrometric Parameters

Parameter	Chiral HPLC-UV Method	UHPLC-MS/MS Bioanalytical Method
Column	Chiralpak IA (250 $\times$ 4.6 mm, 5 μm)	Acquity UPLC BEH C18 (50 $\times$ 2.1 mm, 1.7 μm)
Mobile Phase	Hexane/IPA/DEA (80:20:0.1)	A: H ₂ O (0.1% FA) B: MeCN (0.1% FA)
Flow Rate	1.0 mL/min (Isocratic)	0.4 mL/min (Gradient)
Detection	UV Diode Array (λ = 275 nm)	ESI+ MRM (m/z ~238.1 $\rightarrow$ Product Ion)
Run Time	15.0 minutes	4.0 minutes
Column Temp	25 $^{\circ}\text{C}$	40 $^{\circ}\text{C}$

Table 2: Typical Method Validation Summary (FDA Bioanalytical Guidelines)

Validation Parameter	Acceptance Criteria	Typical Performance for Tyrosine Esters
Linear Range	$R^2 \geq 0.99$	1.0 ng/mL – 1000 ng/mL
LOD / LOQ	$S/N \geq 3$ (LOD), $S/N \geq 10$ (LOQ)	LOD: 0.3 ng/mL LOQ: 1.0 ng/mL
Intra-day Precision	$CV \leq 15\%$ (20% at LLOQ)	4.2% – 8.5%
Matrix Effect	IS-normalized MF: 0.85 – 1.15	0.92 (Minimal ion suppression)
Benchtop Stability	$\leq 15\%$ deviation from nominal	Stable for 6h on ice (with 0.5% FA)

References

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